

Application Notes and Protocols for Gas-Phase Nitrosyl Iodide (INO) Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Nitrosyl iodide

CAS No.: 58585-94-7

Cat. No.: B14621043

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental setup and protocols for the generation, handling, and analysis of gas-phase **nitrosyl iodide** (INO). This unstable, reactive species is of interest in atmospheric chemistry and as a potential source of nitric oxide (NO) in biological systems.

Introduction to Gas-Phase Nitrosyl Iodide

Nitrosyl iodide (INO) is a triatomic molecule that has garnered interest due to its role in atmospheric iodine chemistry and its potential as a photolytic source of nitric oxide. Studies of its gas-phase properties, including its synthesis, spectroscopy, and photodissociation, are crucial for understanding its chemical behavior.

Physicochemical Properties of Nitrosyl Iodide

Property	Value	Reference
Molecular Formula	INO	[1][2]
Molecular Weight	156.9106 g/mol	[1][2]
Enthalpy of Formation ($\Delta_f H^\circ$)	26.8 kcal/mol	[3]

Safety Precautions and Materials Compatibility

Warning: **Nitrosyl iodide** is a reactive and potentially toxic gas. All handling should be performed in a well-ventilated fume hood. The precursor gases, nitric oxide (NO) and iodine (I₂), are also hazardous and require careful handling.

Personal Protective Equipment (PPE):

- Safety goggles or a face shield
- Chemically resistant gloves (e.g., nitrile)
- Laboratory coat

Materials Compatibility:

- Recommended: Glass, Teflon®, and stainless steel are generally suitable for handling INO, NO, and I₂. [4][5][6][7][8]
- Avoid: Brass with high copper content and certain elastomers may be incompatible with nitric oxide. [5][7] It is crucial to check the compatibility of all materials in the experimental setup.

Experimental Protocols

In-Situ Generation of Gas-Phase Nitrosyl Iodide

Gas-phase INO is typically generated in-situ due to its instability. The most common method involves the direct reaction of nitric oxide (NO) gas and iodine (I₂) vapor.

Protocol:

- Reactant Preparation:
 - Solid iodine (I_2) is placed in a temperature-controlled glass vessel to generate a stable vapor pressure.
 - Nitric oxide (NO) gas is supplied from a cylinder equipped with a high-purity regulator.
- Reaction Setup:
 - A stream of inert carrier gas (e.g., N_2 or Ar) is passed over the solid I_2 to carry the iodine vapor into the reaction cell.
 - A separate stream of NO, diluted with an inert gas, is introduced into the reaction cell.
 - The two gas streams are mixed in a reaction tube, typically a 50-cm long glass tube, immediately before entering the spectroscopic absorption cell. The connection between the reaction tube and the absorption cell should be made with an inert material like Teflon®.
- Reaction Conditions:
 - The reaction is typically carried out at room temperature and sub-atmospheric pressures.
 - Flow rates of the reactant gases and the carrier gas should be precisely controlled using mass flow controllers to adjust the partial pressures of I_2 and NO.

Fourier-Transform Infrared (FTIR) Spectroscopy of Nitrosyl Iodide

FTIR spectroscopy is a powerful technique for identifying and quantifying gas-phase INO by probing its vibrational transitions.

Experimental Setup:

- FTIR Spectrometer: A standard FTIR spectrometer equipped with a liquid nitrogen-cooled MCT detector is suitable.

- **Gas Cell:** A long-path gas cell (e.g., White cell) is recommended to achieve sufficient absorption for detection. The cell body should be constructed of a compatible material (e.g., glass or stainless steel) with windows transparent in the mid-infrared region (e.g., KBr or ZnSe).

Protocol:

- **Background Spectrum:** Record a background spectrum with the gas cell filled with the inert carrier gas.
- **Sample Spectrum:** Introduce the gas mixture containing INO, generated as described in Protocol 3.1, into the gas cell.
- **Data Acquisition:** Collect the sample spectrum. The final absorbance spectrum is obtained by ratioing the sample spectrum to the background spectrum.
- **Spectral Analysis:** Identify the characteristic absorption bands of INO.

Quantitative Spectroscopic Data for INO

Vibrational Mode	Gas Phase (cm ⁻¹)	Reference
NO stretch	1785	[9]
Bend	216 (in Ar matrix)	[9]
NI stretch	470 (in Ar matrix)	[9]

Photodissociation Studies of Nitrosyl Iodide

The study of INO photodissociation provides insights into its atmospheric lifetime and its potential as a NO donor.

Experimental Setup:

- **Photolysis Source:** A tunable laser system (e.g., a pulsed dye laser or an optical parametric oscillator) is used to irradiate the gas sample at specific wavelengths.

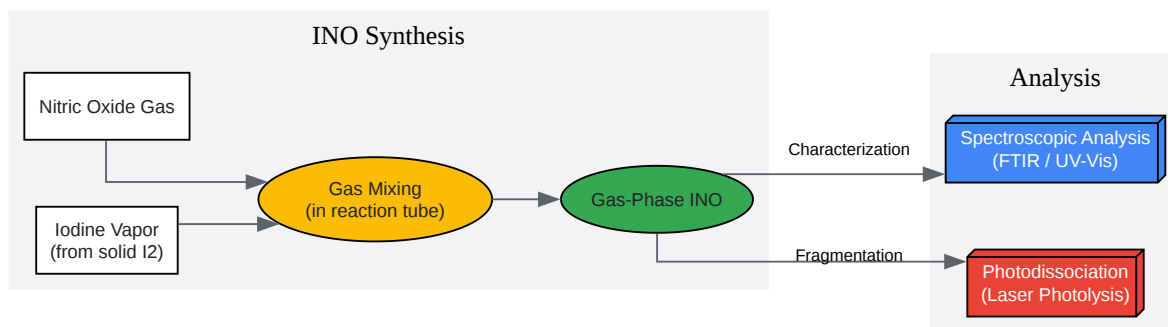
- **Detection System:** A sensitive detection method is required to probe the photofragments (I and NO). Techniques such as laser-induced fluorescence (LIF) or resonance-enhanced multiphoton ionization (REMPI) coupled with time-of-flight mass spectrometry are commonly employed.
- **Reaction Chamber:** The experiment is performed in a high-vacuum chamber to avoid collisions of the photofragments with other molecules.

Protocol:

- **Sample Introduction:** A molecular beam of INO, generated in-situ, is introduced into the vacuum chamber.
- **Photolysis:** The molecular beam is crossed with the photolysis laser beam.
- **Fragment Detection:** The photofragments are detected using a probe laser tuned to a specific electronic transition of the fragment of interest (I or NO).
- **Data Analysis:** The quantum yield of photodissociation can be determined by quantifying the amount of photofragments produced as a function of the number of photolysis photons. The kinetic energy and angular distribution of the fragments provide information about the dissociation dynamics.

Visualizing the Experimental Workflow and Reaction Pathway

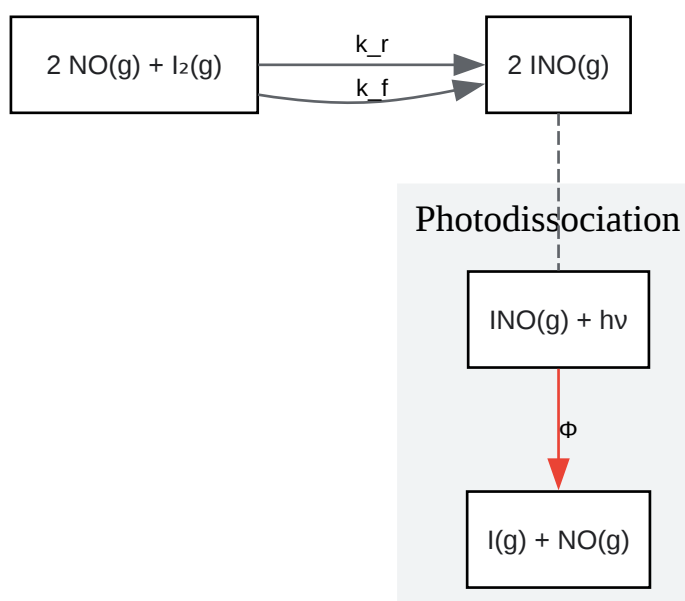
Experimental Workflow for INO Studies



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Caption: Experimental workflow for the synthesis and analysis of gas-phase **nitrosyl iodide**.

Reaction Pathway for INO Formation and Dissociation



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Caption: Reaction pathway illustrating the equilibrium formation and photodissociation of **nitrosyl iodide**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Gas-Phase Nitrosyl Iodide (INO) Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14621043/docs#application-notes-and-protocols-for-gas-phase-nitrosyl-iodide-ino-studies\]](https://www.benchchem.com/product/b14621043/docs#application-notes-and-protocols-for-gas-phase-nitrosyl-iodide-ino-studies)

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